

# Application Notes and Protocols for D149 Dye-Sensitized Solar Cell (DSSC) Fabrication

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## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553625

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This document provides a detailed protocol for the fabrication of Dye-Sensitized Solar Cells (DSSCs) utilizing the organic sensitizer D149. The procedures outlined below cover the preparation of all essential components, assembly of the solar cell, and typical performance parameters.

## Overview of D149 Dye DSSC

Dye-Sensitized Solar Cells are a type of photoelectrochemical cell that converts visible light into electrical energy. The key components include a photoanode made of a wide-bandgap semiconductor (typically  $\text{TiO}_2$ ), a sensitizing dye (D149) adsorbed onto the semiconductor surface, a redox-active electrolyte, and a counter electrode. The indoline-based organic dye, D149, is a popular choice due to its high molar extinction coefficient and good photovoltaic performance.

## Experimental Protocols

The following sections detail the step-by-step procedures for fabricating a D149-sensitized solar cell.

### FTO Glass Substrate Cleaning

Proper cleaning of the Fluorine-doped Tin Oxide (FTO) coated glass is critical for good adhesion of the  $\text{TiO}_2$  layer and efficient charge collection.

**Materials:**

- FTO-coated glass slides
- Detergent solution (e.g., Hellmanex)
- Deionized (DI) water
- Acetone
- Ethanol or Isopropanol
- Ultrasonic bath
- Hot plate or oven

**Protocol:**

- Place the FTO glass slides in a substrate rack.
- Sequentially sonicate the slides in an ultrasonic bath for 15-20 minutes each in the following solutions:
  - Detergent solution in DI water.[\[1\]](#)[\[2\]](#)
  - Deionized water.[\[1\]](#)[\[2\]](#)
  - Acetone.[\[1\]](#)[\[3\]](#)
  - Ethanol or Isopropanol.[\[1\]](#)[\[3\]](#)
- After each sonication step, rinse the slides thoroughly with deionized water.
- Dry the cleaned FTO slides with a stream of nitrogen or compressed air.
- For further removal of organic residues, heat the slides on a hot plate at 100-125°C or perform a UV-ozone treatment for 10-15 minutes.[\[3\]](#)[\[4\]](#)

## Photoanode Preparation (TiO<sub>2</sub> Film)

The photoanode is prepared by depositing a mesoporous TiO<sub>2</sub> paste onto the conductive side of the cleaned FTO glass.

Materials:

- Cleaned FTO glass slides
- TiO<sub>2</sub> nanopowder (e.g., Degussa P25)
- Ethanol
- Acetic acid or Nitric acid (dilute)
- Surfactant (e.g., Triton X-100)
- Binder (e.g., Ethyl cellulose or Polyvinylpyrrolidone)
- Mortar and pestle
- Doctor blade or screen printer
- Adhesive tape (e.g., Scotch tape, 50 µm thickness)
- Furnace

Protocol:

- TiO<sub>2</sub> Paste Formulation:
  - Grind 6 g of TiO<sub>2</sub> nanopowder in a mortar.
  - Slowly add a dilute acidic solution (e.g., 9 mL of 0.1 M nitric acid or dilute acetic acid) while grinding to form a uniform paste.[\[5\]](#)
  - Add a few drops of a surfactant (e.g., Triton X-100) to improve the paste's wetting properties.[\[5\]](#)[\[6\]](#)

- A binder such as ethyl cellulose or PVP can be included to improve film integrity before sintering.[7]
- Continue grinding until a smooth, lump-free paste is obtained.
- TiO<sub>2</sub> Film Deposition (Doctor Blade Method):
  - Identify the conductive side of the cleaned FTO glass using a multimeter.
  - Apply adhesive tape to the edges of the FTO glass to control the thickness of the TiO<sub>2</sub> film and define the active area.[6]
  - Place a small amount of the TiO<sub>2</sub> paste at one edge of the taped area.
  - Spread the paste evenly across the substrate with a single, smooth motion using a glass rod or doctor blade.
- Sintering:
  - Air-dry the coated electrode for about 5 minutes.[7]
  - Carefully remove the adhesive tape.
  - Place the electrode in a furnace and sinter it using a ramped heating profile, with a final step at 450-500°C for 30 minutes.[5][6][8] This process removes organic components and ensures good electrical contact between TiO<sub>2</sub> particles.
  - Allow the furnace to cool down slowly to room temperature to prevent cracking of the glass substrate.[8]

## Dye Sensitization

The sintered TiO<sub>2</sub> photoanode is immersed in a solution of **D149 dye** to adsorb the sensitizer onto the porous titania surface.

Materials:

- Sintered TiO<sub>2</sub> photoanode

- **D149 dye**
- Solvent: Acetonitrile and tert-butanol (1:1 v/v)
- Beaker or Petri dish

Protocol:

- Prepare a 0.3 mM to 0.5 mM solution of **D149 dye** in the acetonitrile/tert-butanol solvent mixture.<sup>[9]</sup>
- While the sintered TiO<sub>2</sub> photoanode is still warm (around 80°C), immerse it in the dye solution.
- Keep the photoanode in the dye solution for 12-24 hours in a dark environment to ensure complete dye loading.<sup>[6][9]</sup>
- After sensitization, remove the photoanode from the solution and rinse it with fresh ethanol or acetonitrile to remove any non-adsorbed dye molecules.
- Dry the sensitized photoanode gently with a stream of nitrogen or air.

## Counter Electrode Preparation

A catalytic counter electrode is required to regenerate the electrolyte. Platinum (Pt) is a common choice due to its high catalytic activity.

Materials:

- Cleaned FTO glass slide
- Platinum precursor solution (e.g., H<sub>2</sub>PtCl<sub>6</sub> in isopropanol) or Pt paste
- Hot plate or furnace

Protocol:

- Deposit a thin layer of the platinum precursor onto the conductive side of a cleaned FTO slide. This can be done by drop-casting, spin-coating, or sputtering.

- Heat the coated slide on a hot plate or in a furnace at approximately 400-450°C for 15-30 minutes to thermally decompose the precursor and form a catalytic platinum layer.
- Alternatively, a carbon paste can be applied using the doctor blade method and heated, providing a lower-cost alternative to platinum.

## DSSC Assembly

The final step is to assemble the components into a sandwich-type solar cell.

Materials:

- Dye-sensitized photoanode
- Platinum counter electrode
- Spacer (e.g., 25-50  $\mu\text{m}$  thick Parafilm or Surlyn)
- Iodide/triiodide electrolyte
- Binder clips

Electrolyte Composition (Typical):

- 0.1 M Lithium iodide (LiI)
- 0.05 M Iodine ( $\text{I}_2$ )
- 0.6 M 1,2-dimethyl-3-propylimidazolium iodide (DMPII)
- 0.5 M 4-tert-butylpyridine (TBP)
- Solvent: Acetonitrile

Protocol:

- Place the spacer material on the dye-sensitized photoanode, around the active area.
- Heat the assembly briefly on a hot plate to melt the spacer and bond the electrodes together.

- Introduce the liquid electrolyte into the space between the electrodes through pre-drilled holes in the counter electrode or by capillary action before sealing.
- Place the counter electrode on top of the photoanode, ensuring the conductive sides face each other.
- Secure the assembly firmly using binder clips.

## Data Presentation

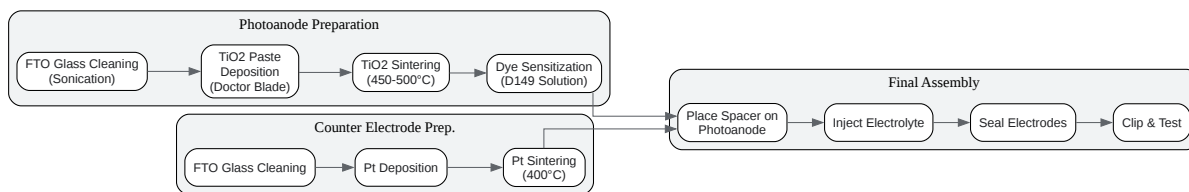
The performance of D149-based DSSCs can vary depending on the specific materials and fabrication parameters. The table below summarizes typical quantitative data reported in the literature.

Parameter	Typical Value	Reference
Photoanode		
TiO <sub>2</sub> Film Thickness	10 - 20 μm	[7]
Sintering Temperature	450 - 500 °C	[5][6][8]
Sintering Duration	30 minutes	[5][6][8]
Dye Solution		
D149 Concentration	0.3 - 0.5 mM	[9]
Sensitization Time	12 - 24 hours	[6][9]
Electrolyte		
Redox Couple	I <sup>-</sup> /I <sub>3</sub> <sup>-</sup>	[6][10]
Iodide Salt (e.g., LiI)	0.1 - 0.5 M	[6]
Iodine (I <sub>2</sub> )	0.05 M	[6]
Performance		
Active Area	0.25 - 1.0 cm <sup>2</sup>	[11]
Open-Circuit Voltage (V <sub>oc</sub> )	0.65 - 0.77 V	[7][12]
Short-Circuit Current (J <sub>sc</sub> )	4.9 - 18.2 mA/cm <sup>2</sup>	[11][12]
Fill Factor (FF)	0.50 - 0.70	[11][12]
Power Conversion Eff. (PCE)	2.9% - 7.0%	[11]

## Visualizations

### DSSC Fabrication Workflow

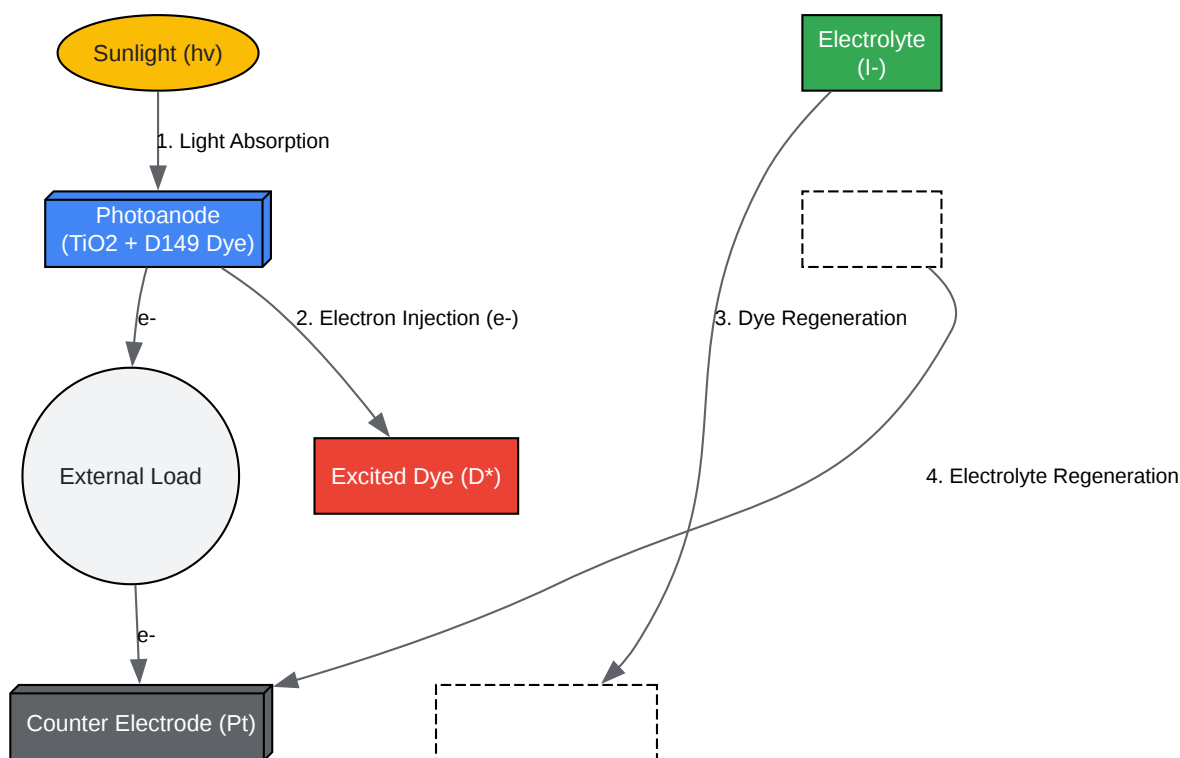




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Caption: Workflow for D149 DSSC Fabrication.

## DSSC Working Principle



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Caption: Operating principle of a DSSC.

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